

# Essential Procedures for the Proper Disposal of NSC114792

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: NSC114792

Cat. No.: B14095878

[Get Quote](#)

Disclaimer: A specific Safety Data Sheet (SDS) for **NSC114792** could not be located in the public domain. The following information is based on general best practices for the disposal of laboratory chemical waste. Researchers, scientists, and drug development professionals must obtain the specific SDS for **NSC114792** from the manufacturer or supplier and adhere to their institution's and local authorities' waste disposal regulations. The CAS number for **NSC114792** is 17392-79-9, and its chemical formula is C<sub>26</sub>H<sub>32</sub>N<sub>4</sub>O<sub>2</sub>S<sup>[1]</sup>.

The proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. Adherence to established protocols is essential to protect personnel and the environment. This guide provides a general framework for the safe handling and disposal of chemical waste like **NSC114792**.

## General Chemical Waste Disposal Protocol

All chemical waste must be managed in accordance with institutional and regulatory guidelines. The following steps outline a standard procedure for laboratory chemical waste disposal:

- **Waste Identification and Classification:** Determine if the waste is hazardous. A waste is generally considered hazardous if it exhibits characteristics of ignitability, corrosivity,

reactivity, or toxicity. Laboratory personnel should treat all waste chemical solids, liquids, or containerized gases as hazardous unless confirmed otherwise by a qualified safety officer[2].

- Containerization:
  - Select a container that is compatible with the chemical waste. For instance, acids should not be stored in steel containers[3]. The original container is often the best choice for the waste[2].
  - Ensure the container is in good condition, with no leaks or cracks, and has a secure lid[4].
  - Keep waste containers closed except when adding waste[2][5].
- Labeling:
  - Label all waste containers clearly with the words "Hazardous Waste"[4].
  - The label must include the full chemical name(s) and the percentage of each component. Chemical abbreviations are not acceptable[4][5].
  - Indicate the date when the container was first used for waste accumulation[5].
- Segregation and Storage:
  - Store incompatible wastes separately to prevent dangerous reactions. For example, oxidizing agents must be kept apart from reducing agents and organic compounds[3][5].
  - Store liquid hazardous waste in secondary containment to prevent spills from reaching drains[2][5].
  - Hazardous waste should be stored in a designated "Satellite Accumulation Area" at or near the point of generation[3][6].
- Disposal:
  - Do not dispose of hazardous chemicals down the sink, in the regular trash, or by evaporation[2][3][5].

- Arrange for professional disposal through your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal service[7].
- Laboratories should not accumulate more than 55 gallons of hazardous waste or one quart of acutely hazardous waste at any one time[2][6].

## Disposal of Empty Chemical Containers

Empty chemical containers must also be disposed of properly. The general procedure is as follows:

- Thoroughly empty the container. If solids or sludge remain, the container should be disposed of as hazardous waste[5].
- The first rinse of a container that held a hazardous chemical must be collected and treated as hazardous waste[5].
- For containers that held acutely hazardous waste, they must be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste[2].
- After proper rinsing, deface or remove all labels before disposing of the container in the regular trash or designated glass disposal[2][5].

## Quantitative Data on Chemical Waste Disposal

The following table summarizes general guidelines for different classes of chemical waste.

Waste Classification	Examples	General Disposal Considerations
Ignitable Waste	Flammable solvents (e.g., acetone, ethanol)	Store in a fire-rated cabinet. Keep away from oxidizing agents and ignition sources.
Corrosive Waste	Acids (e.g., hydrochloric acid), Bases (e.g., sodium hydroxide)	Segregate acids from bases. Store in compatible containers (e.g., no acids in metal containers). Neutralization may be permissible as a final step of a reaction with EHS approval[8].
Reactive Waste	Water-reactive chemicals, shock-sensitive materials	Store away from water and sources of shock or friction. Requires special handling; consult with EHS before disposal[3].
Toxic Waste	Heavy metals, cyanides, pesticides	Collect separately. Do not mix with other waste streams. Requires disposal through a licensed hazardous waste handler.

## Experimental Protocols

### General Protocol for Neutralization of Corrosive Waste (Acids and Bases):

Note: This is a general procedure and may not be suitable for all corrosive wastes. Always consult with your institution's EHS department before proceeding.

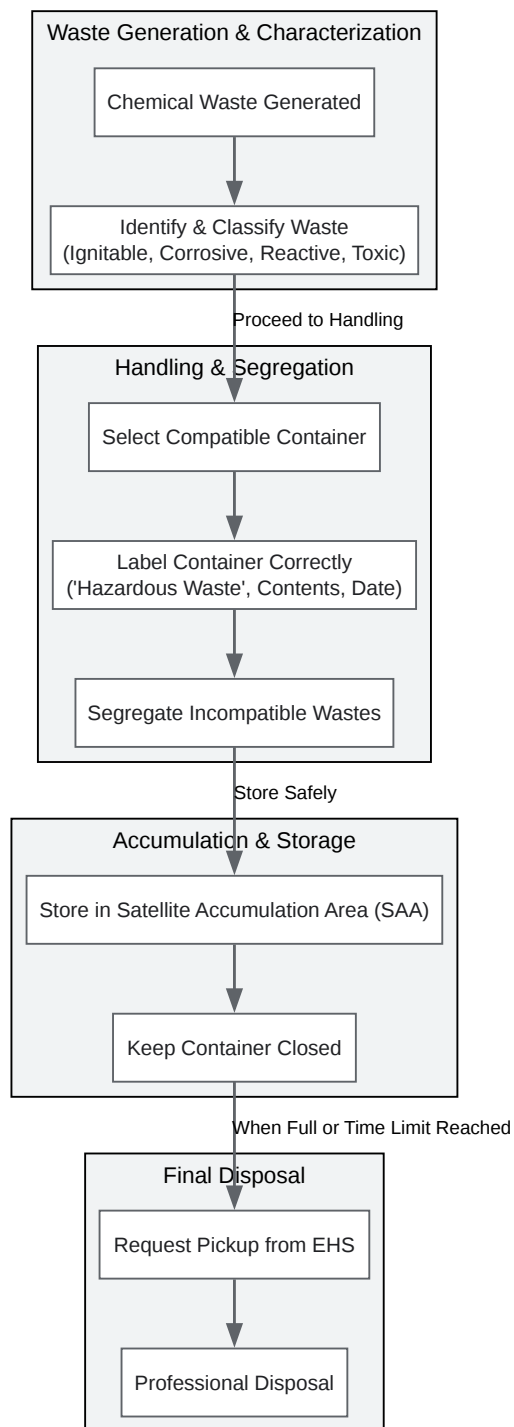
- Preparation: Work in a chemical fume hood and wear appropriate Personal Protective Equipment (PPE), including safety goggles, a face shield, a lab coat, and acid/base resistant gloves.

- **Dilution:** For concentrated acids or bases, slowly add the corrosive to a large volume of cold water with constant stirring. Always add acid or base to water, never the other way around.
- **Neutralization:** Slowly add a neutralizing agent. For acids, use sodium bicarbonate or a dilute solution of sodium hydroxide. For bases, use a dilute solution of hydrochloric acid or acetic acid. Monitor the temperature and control the rate of addition to prevent excessive heat generation.
- **pH Monitoring:** Periodically check the pH of the solution using a pH meter or pH paper. Continue adding the neutralizing agent until the pH is between 6.0 and 8.0.
- **Final Disposal:** Once neutralized, and if the solution contains no other hazardous materials, it may be permissible to discharge it to the sanitary sewer with a large amount of water, pending local regulations and institutional policies[8].

## Visualizing the Disposal Workflow

The following diagram illustrates the general workflow for the proper disposal of laboratory chemical waste.

## General Workflow for Laboratory Chemical Waste Disposal



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. medkoo.com \[medkoo.com\]](https://www.medkoo.com)
- [2. vumc.org \[vumc.org\]](https://www.vumc.org)
- [3. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines \[cwu.edu\]](https://www.cwu.edu)
- [4. campussafety.lehigh.edu \[campussafety.lehigh.edu\]](https://campussafety.lehigh.edu)
- [5. Hazardous Waste Disposal Guide - Research Areas | Policies \[policies.dartmouth.edu\]](https://policies.dartmouth.edu)
- [6. ehers.upenn.edu \[ehers.upenn.edu\]](https://ehrs.upenn.edu)
- [7. How to Safely Dispose of Laboratory Waste? | Stericycle UK \[stericycle.co.uk\]](https://stericycle.co.uk)
- [8. Hazardous Waste Disposal Guide: Research Safety - Northwestern University \[researchsafety.northwestern.edu\]](https://researchsafety.northwestern.edu)
- To cite this document: BenchChem. [Essential Procedures for the Proper Disposal of NSC114792]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14095878/docs#essential-procedures-for-the-proper-disposal-of-nsc114792\]](https://www.benchchem.com/product/b14095878/docs#essential-procedures-for-the-proper-disposal-of-nsc114792)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)